

Technical Support Center: Understanding the Kinase Selectivity Profile of SB-633825

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Compound of Interest

Compound Name: SB-633825

Cat. No.: B610716

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This technical support center provides researchers, scientists, and drug development professionals with essential information for interpreting the kinase selectivity profile of **SB-633825**. It includes a comprehensive kinase inhibition profile, detailed experimental protocols for assessing kinase activity, and a troubleshooting guide to address common experimental challenges.

SB-633825 Kinase Selectivity Profile

SB-633825 is an ATP-competitive kinase inhibitor. While it was initially developed as a TIE2 inhibitor, it also demonstrates potent activity against Lymphocyte-Oriented Kinase (LOK/STK10) and Breast Tumor Kinase (BRK/PTK6).^{[1][2][3]} It is part of the Published Kinase Inhibitor Set (PKIS), a collection of 367 small-molecule kinase inhibitors characterized against a broad panel of kinases to facilitate kinase research.^{[1][2][4]} **SB-633825** is noted for having a relatively clean inhibition profile.^{[1][2]}

Primary Targets and Potency:

The primary targets of **SB-633825** and their corresponding half-maximal inhibitory concentrations (IC₅₀) are summarized below.

Kinase	IC50 (nM)
TIE2 (TEK)	3.5
LOK (STK10)	66
BRK (PTK6)	150

Data sourced from multiple references.[3]

Comprehensive Kinase Profile:

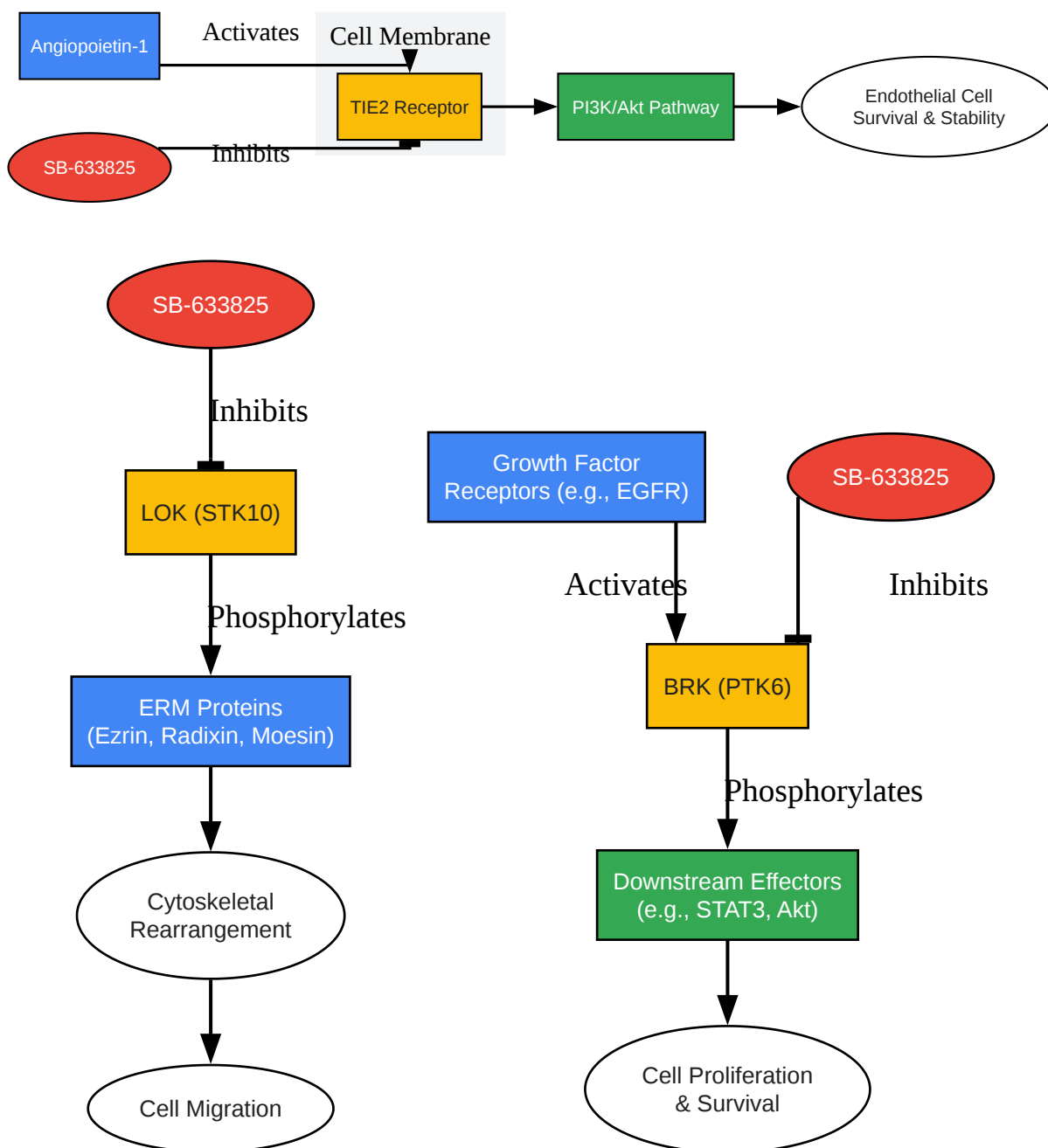
The following table presents a broader view of **SB-633825**'s selectivity, showcasing its activity against a wider panel of kinases. This data is derived from the screening of the Published Kinase Inhibitor Set (PKIS).

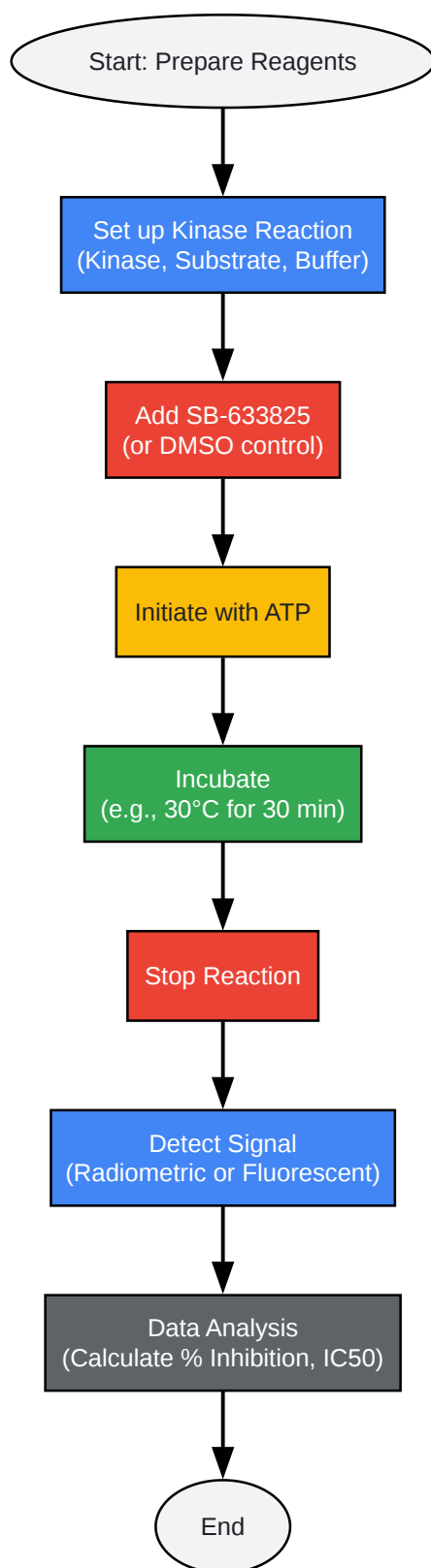
Kinase Family	Kinase	Percent Inhibition at 1µM
Tyrosine Kinase	TIE2 (TEK)	>95%
BRK (PTK6)	>90%	
ABL1	<10%	
EGFR	<10%	
SRC	<10%	
STE	LOK (STK10)	>90%
SLK	>80%	
MST1 (STK4)	<10%	
CMGC	CDK2	<10%
GSK3B	<10%	
AGC	AKT1	<10%
PKA (PRKACA)	<10%	

Note: This table is a representative summary. For a complete dataset, researchers are encouraged to consult the supplementary materials of the original PKIS publication.

Signaling Pathways

SB-633825's primary targets are key components of distinct signaling pathways involved in angiogenesis, cell proliferation, and migration.





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References

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